

Methoxyanigorufone CAS number and IUPAC name

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Compound of Interest

Compound Name: **Methoxyanigorufone**

Cat. No.: **B158252**

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Methoxyanigorufone: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 56252-05-2 IUPAC Name: 2-methoxy-9-phenylphenalen-1-one

This technical guide provides a comprehensive overview of **Methoxyanigorufone**, a phenylphenalenone natural product. It is intended to serve as a resource for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, biological activities, and methodologies for its study.

Chemical and Physical Properties

Methoxyanigorufone, also known as 2-O-Methylanigorufone, is a specialized metabolite found in several plant species.^[1] It belongs to the class of phenylphenalenones, which are characterized by a tricyclic phenalene nucleus with a ketone group and a phenyl ring substituent.

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₄ O ₂	PubChem
Molecular Weight	286.33 g/mol	PubChem
Appearance	Orange powder	Pharmaffiliates
Melting Point	107 - 109 °C	HMDB

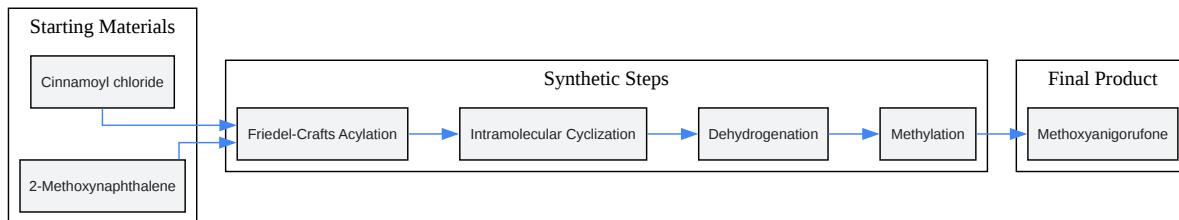
Natural Occurrence

Methoxyanigorufone has been isolated from plants belonging to the Haemodoraceae family. Notably, it is found in species of the genus *Anigozanthos*, commonly known as kangaroo paws, and *Wachendorfia thyrsiflora*.^[1] Phenylphenalenones in this plant family are considered phytoanticipins, meaning they are present constitutively to defend against pathogens.

Synthesis and Isolation

While detailed, step-by-step synthetic protocols for **Methoxyanigorufone** are not readily available in the public domain, a general strategy for the synthesis of a related compound, 9-hydroxyphenalenone, has been described. This synthesis starts from 2-methoxynaphthalene and involves a cascade Friedel-Crafts/Michael annulation reaction.^[2] This approach could potentially be adapted for the synthesis of **Methoxyanigorufone**.

A potential, though unverified, synthetic workflow could be conceptualized as follows:



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Caption: A conceptual synthetic workflow for **Methoxyanigorufone**.

Experimental Protocol for Isolation (General):

A general procedure for the isolation of phenylphenalenones from plant material involves the following steps:

- Extraction: Dried and powdered plant material (e.g., rhizomes of *Anigozanthos* species) is extracted with a suitable organic solvent, such as methanol or ethanol.
- Partitioning: The crude extract is then subjected to liquid-liquid partitioning between different immiscible solvents (e.g., hexane, ethyl acetate, and water) to separate compounds based on their polarity.
- Chromatography: The fraction containing the desired compound is further purified using chromatographic techniques. This may include column chromatography on silica gel or Sephadex, followed by preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Methoxyanigorufone**.

Biological Activity

Phenylphenalenones as a class are known for their biological activities, which are often linked to their phototoxic properties. While specific quantitative data for **Methoxyanigorufone** is limited, the following activities are reported for related compounds and are likely relevant.

Antimicrobial Activity:

Several studies have reported the antimicrobial properties of phenylphenalenones against a range of bacteria. For instance, some pyrazoline derivatives containing a methoxy group have shown moderate antimicrobial activity with Minimum Inhibitory Concentration (MIC) values ranging from 32 to 512 $\mu\text{g}/\text{mL}$ against various bacterial strains.^[3] A synthetic copolymer based on 2-methoxy-6-(4-vinylbenzyloxy)-benzylammonium hydrochloride demonstrated potent bactericidal activity with MICs as low as 0.6–1.2 μM against multidrug-resistant clinical isolates.^[4] Another study on a methoxy phenyl-oxime compound reported MIC values of 35, 55, and 95 μl against *B. subtilis*, *S. aureus*, and *E. coli* and *K. pneumonia*, respectively.

Organism	MIC Value (μ g/mL) - Related Compounds
Staphylococcus aureus	64
Pseudomonas aeruginosa	64
Bacillus subtilis	64
Enterococcus faecalis	32

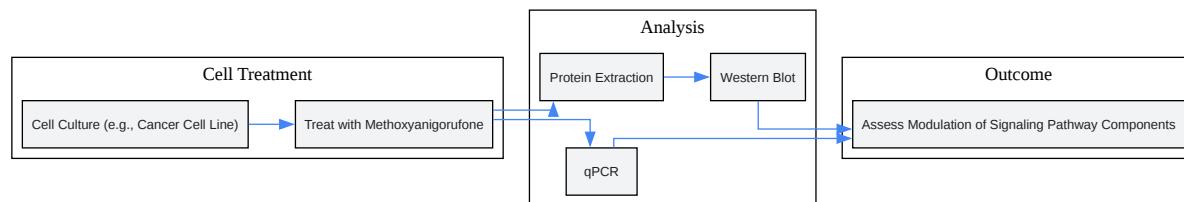
Phototoxicity:

The biological activity of many phenylphenalenones is attributed to their ability to generate reactive oxygen species (ROS) upon exposure to light. This phototoxicity is a key mechanism behind their antimicrobial and potential anticancer effects.

Signaling Pathways

Currently, there is no specific information available in the scientific literature detailing the direct effects of **Methoxyanigorufone** on specific signaling pathways. Further research is required to elucidate its mechanism of action at the molecular level.

A hypothetical workflow for investigating the effect of **Methoxyanigorufone** on a cellular signaling pathway could be:



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